

# Ethyl Methyl Carbonate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Ethyl methyl carbonate

Cat. No.: B1332091

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**Ethyl methyl carbonate** (EMC) is a flammable liquid commonly utilized as a solvent in laboratory settings and various industrial applications. This guide provides an in-depth overview of its safety data and outlines essential precautions for its handling and storage to ensure a safe working environment.

## Core Safety and Physical Data

This section summarizes the key quantitative data for **ethyl methyl carbonate**, providing a clear reference for its physical, chemical, and toxicological properties.

## Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>3</sub>	[1]
Molecular Weight	104.11 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Ether-like	[2]
Melting Point	-55 °C	[2]
Boiling Point	107 °C	[2]
Density	1.006 g/mL at 25 °C	[1]
Flash Point	23.9 °C	[1]
Vapor Pressure	43 hPa at 25 °C	[1]
Water Solubility	46.8 g/L at 20 °C	[1]

## Toxicological Data

Endpoint	Species	Route	Value	Reference(s)
LD50	Rat	Oral	> 5,000 mg/kg	[3]
LC50	Rat	Inhalation	> 17.6 mg/L (4 h)	[3]
Skin Corrosion/Irritation	Rabbit	Dermal	Not classified as an irritant	[3]
Serious Eye Damage/Irritation	Rabbit	Ocular	Not classified as an irritant	[3]

## Occupational Exposure Limits

Currently, there are no established occupational exposure limits (e.g., TWA, STEL) for **ethyl methyl carbonate** from major regulatory bodies such as the Occupational Safety and Health Administration (OSHA), the American Conference of Governmental Industrial Hygienists (ACGIH), or the National Institute for Occupational Safety and Health (NIOSH).[3][4][5] It is

crucial to handle this chemical with appropriate engineering controls and personal protective equipment to minimize exposure.

## Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to ensure safety when working with **ethyl methyl carbonate**.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific handling procedure should be conducted to determine the appropriate level of personal protective equipment. The following table outlines general PPE recommendations.

Protection Type	Specification	Reference(s)
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	[6]
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber), and a lab coat or flame-retardant, anti-static protective clothing.	[6][7]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is recommended if ventilation is inadequate or for emergency situations.	[6][8]

## Safe Handling Practices

- Ventilation: Always handle **ethyl methyl carbonate** in a well-ventilated area, such as a chemical fume hood, to minimize the inhalation of vapors.[3]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2]  
This is a flammable liquid.

- **Static Discharge:** Take precautionary measures against static discharge.[2] Ground and bond containers and receiving equipment.[2]
- **Tools:** Use non-sparking tools when handling.[2]
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing.[7] Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[7]

## Storage Conditions

- **Container:** Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[6]
- **Incompatible Materials:** Store away from strong oxidizing agents, acids, and bases.[3]
- **Temperature:** Store at ambient temperature.

## Emergency Response Procedures

In the event of an emergency, prompt and appropriate action is critical. The following sections detail the recommended protocols for fires and accidental spills.

### Fire Fighting Measures

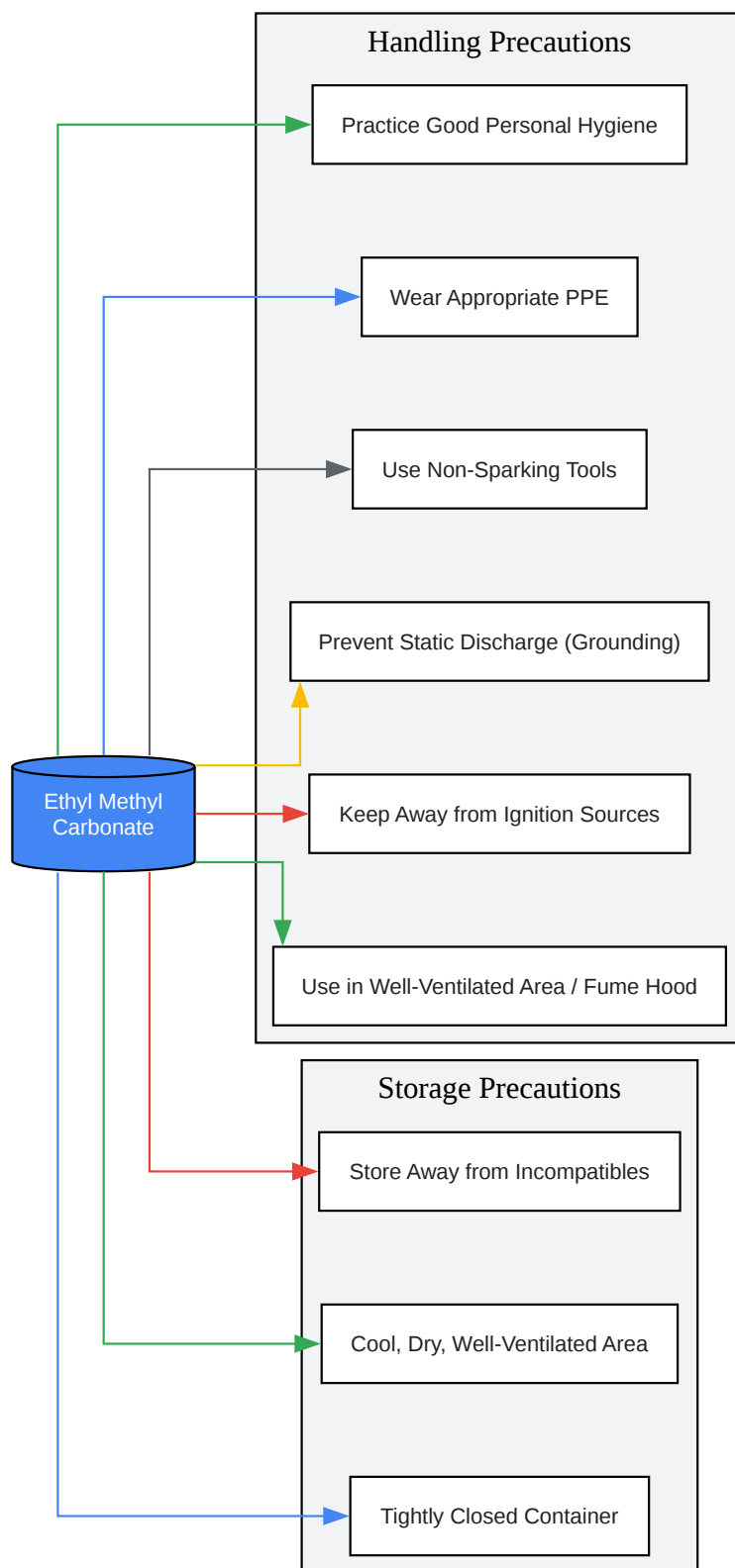
- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>).[3][6] Water spray can be used to cool containers but may be ineffective at extinguishing the fire.[3]
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** The vapor is heavier than air and may travel a considerable distance to a source of ignition and flash back.[3] Combustion may produce toxic fumes of carbon monoxide and carbon dioxide.[3]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[2]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area.<sup>[8]</sup> Remove all sources of ignition.<sup>[6]</sup> Ensure adequate ventilation.<sup>[8]</sup> Wear appropriate personal protective equipment as outlined in the PPE section.<sup>[8]</sup>
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.<sup>[9]</sup>
- Containment and Cleanup: For small spills, absorb with an inert material such as sand, earth, or vermiculite.<sup>[3]</sup><sup>[9]</sup> Collect the absorbed material and place it in a suitable, labeled container for disposal.<sup>[9]</sup> For large spills, dike the area to contain the spill and contact emergency services.

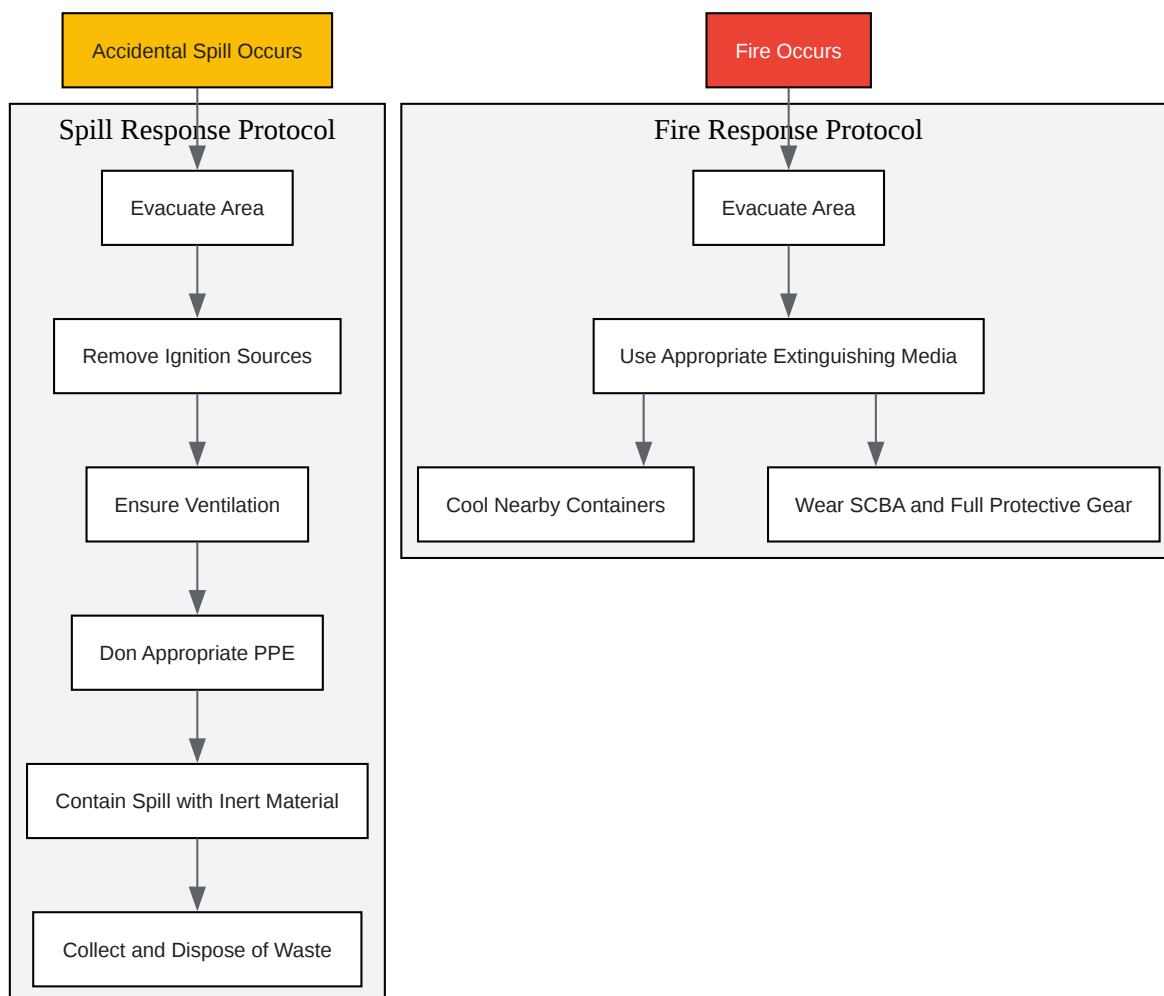
## Visualized Workflows and Relationships

To further clarify the safety protocols, the following diagrams illustrate key workflows and logical relationships for handling and emergency response.



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Figure 1: Logical relationships for handling and storage precautions.



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Figure 2: Emergency response workflow for spills and fires.

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